

# Pharmacological Profiling of Bocconoline: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bocconoline

Cat. No.: B3339004

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bocconoline** is a naturally occurring benzophenanthridine alkaloid that has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the pharmacological profiling of **Bocconoline**, summarizing key findings from preclinical research. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in drug discovery and development.

## Chemical Properties

Property	Value
Molecular Formula	C22H21NO5
Molecular Weight	379.4 g/mol
IUPAC Name	(1,2-dimethoxy-12-methyl-13H-[1] [2]benzodioxolo[5,6-c]phenanthridin-13-yl)methanol
PubChem CID	181121[3]
CAS Number	32906-88-0[4]

## Pharmacological Activities

Currently, publicly available, in-depth pharmacological data on **Bocconoline** is limited. While its chemical structure is defined, extensive studies detailing its specific receptor binding affinities, comprehensive in vitro and in vivo activities, and modulated signaling pathways are not widely reported in the scientific literature. The primary application noted for **Bocconoline** at present is for general pharmacological research.

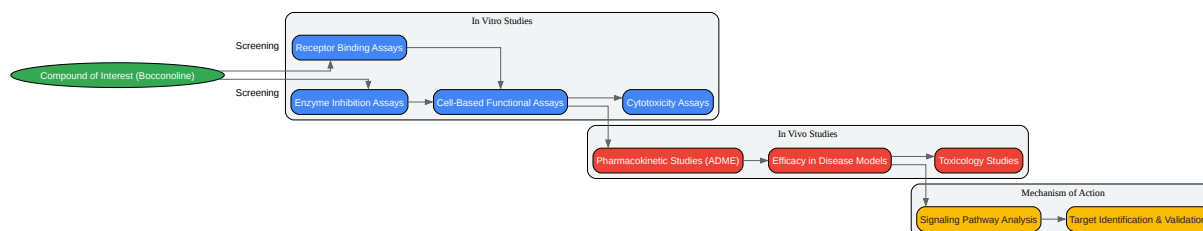
## Potential Areas for Future Investigation

Given the pharmacological potential of other benzophenanthridine alkaloids, future research into **Bocconoline** could explore a range of activities, including but not limited to:

- **Anticancer Activity:** Many alkaloids of this class exhibit cytotoxic effects against various cancer cell lines. Investigations could focus on **Bocconoline**'s potential to induce apoptosis, inhibit cell proliferation, or overcome drug resistance in cancer models.
- **Anti-inflammatory Effects:** The potential for **Bocconoline** to modulate inflammatory pathways, such as those involving cytokines and inflammatory enzymes, warrants investigation.
- **Antimicrobial Properties:** Screening **Bocconoline** against a panel of pathogenic bacteria and fungi could reveal potential antimicrobial applications.
- **Neurological Effects:** Some alkaloids interact with neurotransmitter receptors and transporters. Exploring the neuropharmacological profile of **Bocconoline** could uncover novel mechanisms of action.

## Experimental Workflow for Pharmacological Profiling

The following diagram outlines a general experimental workflow for the comprehensive pharmacological profiling of a compound like **Bocconoline**.



[Click to download full resolution via product page](#)

A generalized workflow for pharmacological profiling.

## Conclusion

While the current body of public knowledge on the specific pharmacological profile of **Bocconoline** is nascent, its classification as a benzophenanthridine alkaloid suggests potential for a range of biological activities. The framework provided in this guide offers a roadmap for future investigations that could unlock the therapeutic potential of this compound. Further dedicated research is essential to elucidate its mechanisms of action, identify its molecular targets, and evaluate its efficacy and safety in preclinical models.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. Major Signaling Pathways Modulate Arabidopsis Glucosinolate Accumulation and Response to Both Phloem-Feeding and Chewing Insects - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Bocconoline | C<sub>22</sub>H<sub>21</sub>NO<sub>5</sub> | CID 181121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. biocrick.com [biocrick.com]
- To cite this document: BenchChem. [Pharmacological Profiling of Bocconoline: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3339004#pharmacological-profiling-of-bocconoline]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)